

Proper Disposal Procedures for MHP 133 (Methyl Caprooyl Tyrosinate)

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Compound of Interest

Compound Name: MHP 133

Cat. No.: B15574843

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Essential Safety and Logistical Information for Laboratory Professionals

This document provides detailed procedural guidance for the proper disposal of **MHP 133**, identified as Methyl caprooyl tyrosinate. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. According to available Safety Data Sheets (SDS), MHP (Methyl caprooyl tyrosinate) is not classified as a hazardous substance or mixture.^[1] Therefore, the following procedures are based on guidelines for the disposal of non-hazardous laboratory waste.

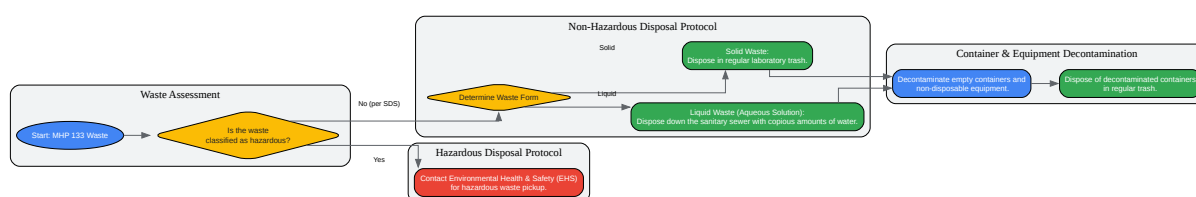
Chemical and Physical Properties

A summary of the key quantitative data for Methyl caprooyl tyrosinate is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₆ H ₂₃ NO ₄
Molecular Weight	293.36 g/mol ^[1] ^[2]
Appearance	Solid ^[2]
Purity	98.58% ^[2]
Water Solubility	153.1 mg/L @ 25 °C (estimated) ^[3]

Step-by-Step Disposal Procedures

The following workflow outlines the decision-making process and steps for the proper disposal of **MHP 133** and associated materials.



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References

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- 2. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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